

Technical Guidance: Solubility Profile of (R)-1-(o-Tolyl)ethanamine Hydrochloride

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Compound of Interest

Compound Name: (R)-1-(o-Tolyl)ethanamine
hydrochloride

Cat. No.: B591852

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Executive Summary

(R)-1-(o-Tolyl)ethanamine hydrochloride is a chiral amine of significant interest in pharmaceutical development and asymmetric synthesis. A thorough understanding of its solubility is critical for process development, formulation design, and ensuring bioavailability. This technical guide addresses the current landscape of solubility data for this compound.

A comprehensive search of scientific literature, patents, and chemical databases reveals a notable absence of publicly available quantitative solubility data for **(R)-1-(o-Tolyl)ethanamine hydrochloride**. While qualitative statements indicate its solubility in solvents like dimethyl sulfoxide (DMSO), precise measurements are not documented.^[1]

In light of this data gap, this guide provides detailed, robust experimental protocols to enable researchers to determine the solubility of **(R)-1-(o-Tolyl)ethanamine hydrochloride** in a variety of aqueous and organic solvents. The methodologies presented are adapted from established principles for solubility determination of amine hydrochlorides and are designed to yield high-quality, reproducible data. Additionally, a protocol for recrystallization is included, a purification technique intrinsically linked to solubility properties.

Data Presentation

As no specific quantitative solubility data for **(R)-1-(o-Tolyl)ethanamine hydrochloride** is publicly available, the following tables are presented as templates for researchers to populate with their experimentally determined values.

Table 1: Equilibrium Solubility of **(R)-1-(o-Tolyl)ethanamine Hydrochloride** in Various Solvents

Solvent System	Temperature (°C)	Solubility (mg/mL)	Solubility (mol/L)	Method of Analysis
Purified Water	25	HPLC-UV		
Purified Water	37	HPLC-UV		
0.1 M HCl	25	HPLC-UV		
0.1 M HCl	37	HPLC-UV		
PBS (pH 7.4)	25	HPLC-UV		
PBS (pH 7.4)	37	HPLC-UV		
Ethanol	25	HPLC-UV		
Methanol	25	HPLC-UV		
Isopropanol	25	HPLC-UV		
Dichloromethane	25	HPLC-UV		
Ethyl Acetate	25	HPLC-UV		

Table 2: Temperature-Dependent Aqueous Solubility of **(R)-1-(o-Tolyl)ethanamine Hydrochloride**

Temperature (°C)	Solubility in Purified Water (mg/mL)
5	
15	
25	
37	
50	

Experimental Protocols

The following protocols are provided as a guide for the experimental determination of solubility and for the purification of **(R)-1-(o-Tolyl)ethanamine hydrochloride**.

Protocol 1: Equilibrium Solubility Determination

This protocol outlines the shake-flask method, a standard and reliable technique for determining equilibrium solubility.

Materials:

- **(R)-1-(o-Tolyl)ethanamine hydrochloride**
- Purified water (e.g., Milli-Q)
- Phosphate-buffered saline (PBS), pH 7.4
- 0.1 M Hydrochloric acid
- Selected organic solvents (e.g., ethanol, methanol, dichloromethane)
- Scintillation vials or sealed glass tubes with screw caps
- Shaking incubator or orbital shaker with temperature control
- Calibrated pH meter

- Analytical balance
- High-Performance Liquid Chromatography (HPLC) system with a UV detector
- Syringe filters (0.45 μm)

Procedure:

- Add an excess amount of **(R)-1-(o-Tolyl)ethanamine hydrochloride** (e.g., 20-30 mg) to a vial containing a known volume (e.g., 2 mL) of the desired solvent. The presence of undissolved solid is essential to ensure saturation.
- Securely seal the vials to prevent solvent evaporation.
- Place the vials in a shaking incubator set to a constant temperature (e.g., 25 °C or 37 °C).
- Agitate the samples for a sufficient duration (typically 24-48 hours) to allow the system to reach equilibrium.
- After the equilibration period, cease agitation and allow the vials to stand for a minimum of 2 hours to permit the settling of undissolved solids.
- Carefully withdraw an aliquot of the clear supernatant.
- Immediately filter the aliquot through a 0.45 μm syringe filter into a clean vial. This step is critical to remove any undissolved microparticles.
- Accurately dilute the filtrate with a suitable mobile phase for HPLC analysis.
- Quantify the concentration of **(R)-1-(o-Tolyl)ethanamine hydrochloride** in the diluted filtrate using a validated HPLC method with a calibration curve.
- Calculate the solubility in mg/mL and mol/L.

Protocol 2: Recrystallization

This protocol describes a general procedure for the purification of **(R)-1-(o-Tolyl)ethanamine hydrochloride** based on its solubility properties. The choice of solvent is critical and may

require preliminary screening.

Materials:

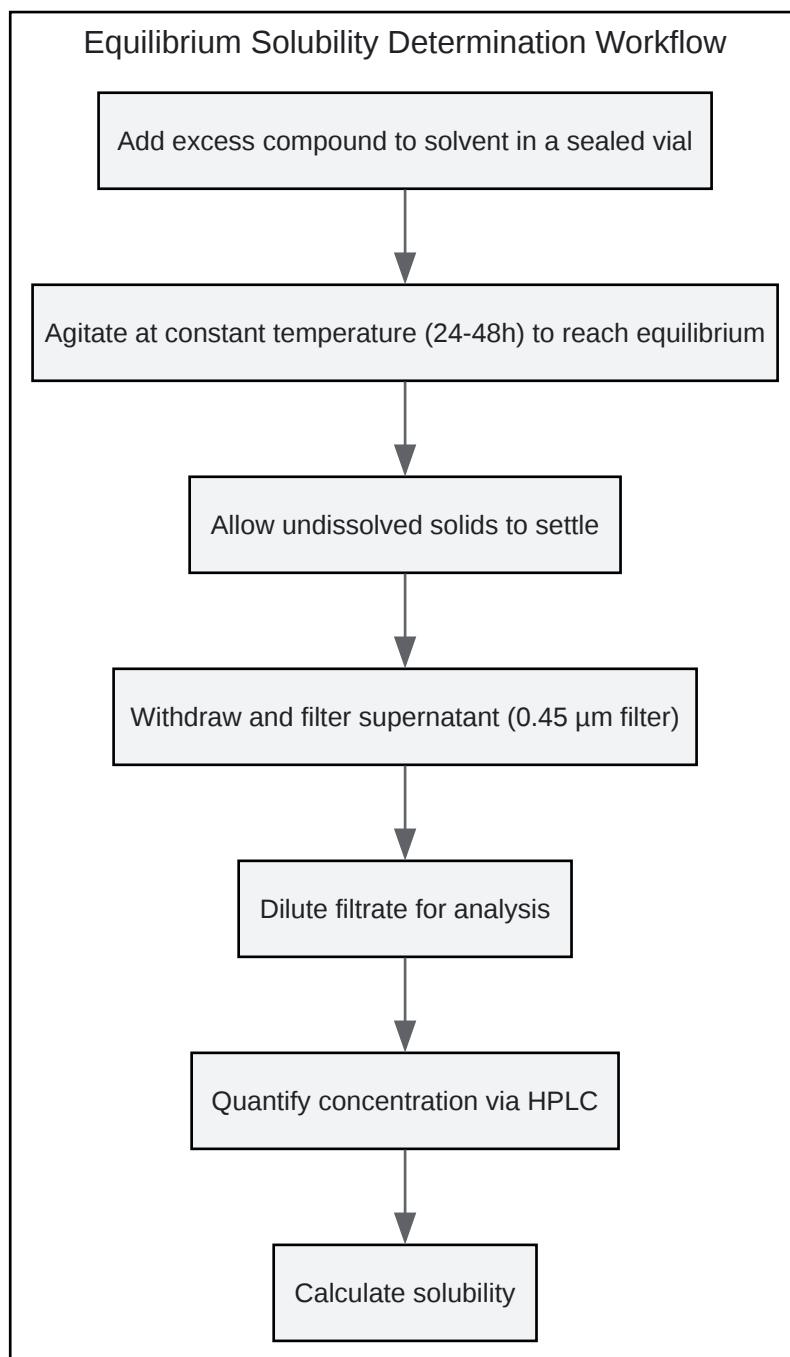
- Crude **(R)-1-(o-Tolyl)ethanamine hydrochloride**
- Recrystallization solvent (e.g., isopropanol, ethanol/water mixture)
- Erlenmeyer flasks
- Hot plate with stirring capability
- Buchner funnel and filter paper
- Vacuum flask
- Ice bath

Procedure:

- Place the crude **(R)-1-(o-Tolyl)ethanamine hydrochloride** in an Erlenmeyer flask.
- Add a minimal amount of the chosen recrystallization solvent.
- Gently heat the mixture on a hot plate with stirring until the solid completely dissolves.
- If the solution is colored or contains insoluble impurities, a hot filtration step may be necessary.
- Remove the flask from the heat and allow it to cool slowly to room temperature. Crystal formation should be observed.
- To maximize the yield of crystals, place the flask in an ice bath for 30-60 minutes.
- Collect the purified crystals by vacuum filtration using a Buchner funnel.
- Wash the crystals with a small amount of cold recrystallization solvent.
- Dry the crystals under vacuum to remove any residual solvent.

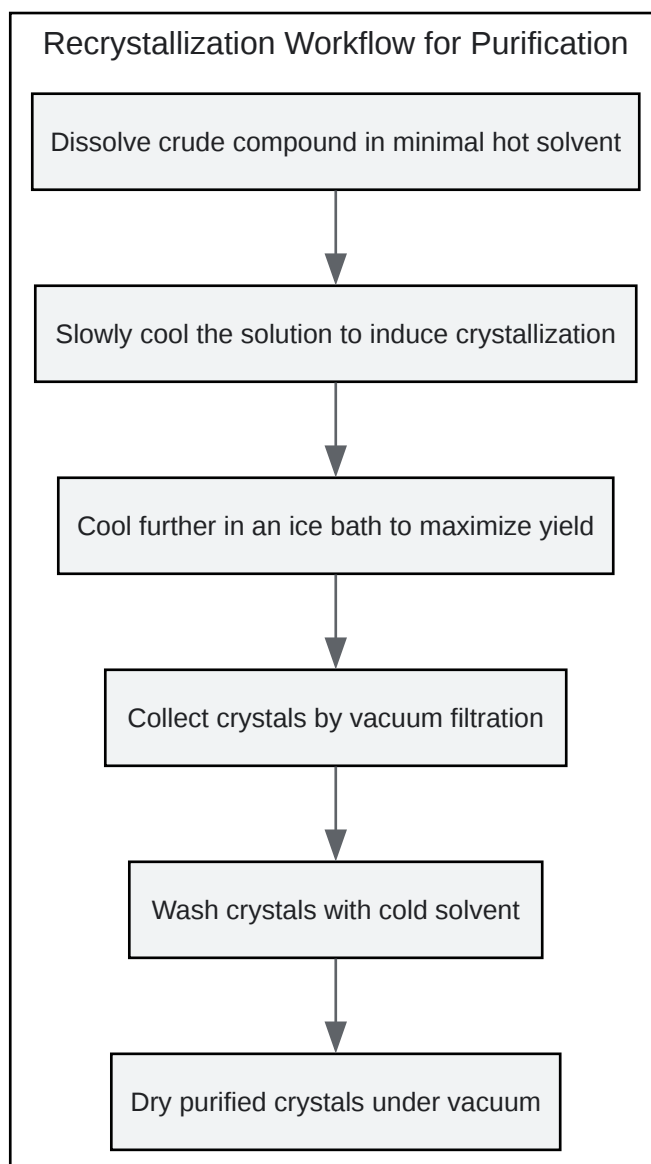
Mandatory Visualizations

The following diagrams illustrate the experimental workflows described in this guide.



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Caption: Workflow for Equilibrium Solubility Determination.



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Caption: Workflow for Recrystallization.

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References

- 1. rsc.org [rsc.org]
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